

# Chemical properties and structure of 4-Hydroxymandelate

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## Compound of Interest

Compound Name: 4-Hydroxymandelate

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## 4-Hydroxymandelate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**4-Hydroxymandelate**, a key aromatic alpha-hydroxy acid, holds significant interest in biomedical research and drug development. It serves as a crucial intermediate in the biosynthesis of essential compounds, including the antioxidant Coenzyme Q10, and is a valuable precursor in the synthesis of pharmaceuticals.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the chemical properties, structure, and biological significance of **4-Hydroxymandelate**, supplemented with detailed experimental protocols and data presented for clarity and practical application.

### Chemical Properties and Structure

**4-Hydroxymandelate**, also known as p-hydroxymandelic acid, is an organic compound with the chemical formula C<sub>8</sub>H<sub>8</sub>O<sub>4</sub>.<sup>[3]</sup> It is structurally characterized by a benzene ring substituted with a hydroxyl group and a hydroxyacetic acid moiety. This structure confers both acidic and phenolic properties to the molecule.

### Physicochemical Properties

A summary of the key physicochemical properties of **4-Hydroxymandelate** is presented in the table below. It is important to note that the compound typically exists as a monohydrate.[4][5]

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub>	[3]
Molar Mass	168.148 g/mol	[4]
Appearance	Light red powder, Colorless crystalline solid, or White to off-white crystalline solid	[4][6][7]
Melting Point	82-85 °C (monohydrate)[5][6] [8], 89 °C[4], 103-106 °C[3]	Various
pKa (Strongest Acidic)	3.3 - 3.507	[3][9]
Solubility	Good solubility in water	[5][6][7][8]

## Chemical Structure

**4-Hydroxymandelate** possesses a chiral center at the alpha-carbon of the carboxylic acid, leading to the existence of two enantiomers: (R)-4-hydroxymandelic acid and (S)-4-hydroxymandelic acid.[10][11] The specific stereoisomer is often crucial for its biological activity and application in chiral synthesis.

Key Structural Features:

- Phenolic Hydroxyl Group: Confers antioxidant properties and provides a site for further chemical modification.
- Alpha-Hydroxy Carboxylic Acid Moiety: Responsible for its acidic nature and participation in various metabolic reactions.
- Aromatic Ring: Provides a scaffold for interactions with biological targets.

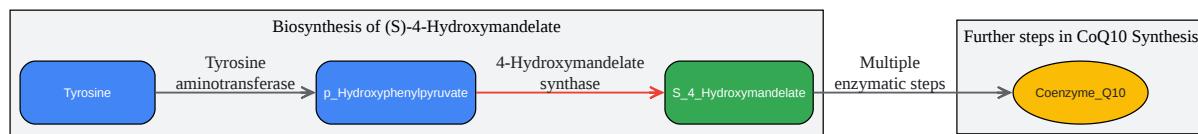
## Biological Significance and Signaling Pathways

**4-Hydroxymandelate** is a metabolite found in various organisms, from bacteria to humans.[12] Its significance stems from its role as an intermediate in key metabolic pathways.

## Biosynthesis of Coenzyme Q10

Recent research has identified **(S)-4-hydroxymandelate** as a crucial intermediate in the biosynthesis of the headgroup of Coenzyme Q10 (CoQ10) in human cells.[12][13] This discovery has shed light on the previously incomplete understanding of CoQ10 synthesis. The pathway begins with the conversion of 4-hydroxyphenylpyruvate, a derivative of the amino acid tyrosine.

The enzymatic conversion of 4-hydroxyphenylpyruvate to **4-hydroxymandelate** is a key step in this pathway. The enzyme **4-hydroxymandelate** synthase catalyzes this reaction.[14]



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